

5-Chloro-2-fluorobenzenesulfonyl chloride safety data sheet

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Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzenesulfonyl
chloride

CAS No.: 351003-49-1

Cat. No.: B1350638

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An In-Depth Technical Guide to the Safe Handling of 5-Chloro-2-fluorobenzenesulfonyl Chloride

As Senior Application Scientists, our primary objective extends beyond mere synthesis to encompass a foundational understanding of reagent safety and reactivity. **5-Chloro-2-fluorobenzenesulfonyl chloride** is a key building block in medicinal chemistry, valued for its utility in constructing sulfonamide linkages.[1] However, its utility is matched by its hazardous nature. This guide provides an in-depth, experience-driven perspective on its safe handling, moving beyond rote recitation of safety data sheet (SDS) points to explain the chemical causality behind the required protocols.

Compound Identity and Physicochemical Properties

A thorough understanding of a reagent's physical properties is the bedrock of a reliable experimental risk assessment. **5-Chloro-2-fluorobenzenesulfonyl chloride** is a solid at room temperature, which can mitigate the risks associated with inhalation compared to a volatile

liquid.[2][3] However, its low melting point means it can easily become a hazardous liquid if heated.[2][3][4]

Property	Value	Source
CAS Number	351003-49-1	[2][4][5]
Molecular Formula	C ₆ H ₃ Cl ₂ FO ₂ S	[2][4][5]
Molecular Weight	229.06 g/mol	[2][4][5]
Appearance	White to off-white solid	[2][3]
Melting Point	41-44 °C	[2][3][4]
Boiling Point	283.6 ± 25.0 °C (Predicted)	[3]
Sensitivity	Moisture Sensitive	[3][6]

Hazard Identification and Risk Assessment: The Chemistry of Corrosivity

The primary hazard associated with **5-Chloro-2-fluorobenzenesulfonyl chloride** is its severe corrosivity.[2][6][7] This is not an arbitrary classification; it is a direct consequence of the sulfonyl chloride functional group's high reactivity, particularly towards nucleophiles like water.

Upon contact with moisture—be it atmospheric humidity or water in biological tissues—the sulfonyl chloride undergoes rapid hydrolysis. This reaction liberates hydrochloric acid (HCl) and 5-chloro-2-fluorobenzenesulfonic acid, both of which are highly corrosive and cause severe chemical burns.[7][8] This reactivity is also responsible for the supplemental hazard "EUH014: Reacts violently with water." [2][7]

GHS Classification	Details	Source
Pictogram	GHS05 (Corrosion)	[2]
Signal Word	Danger	[2][6][7]
Hazard Statement (H-Code)	H314: Causes severe skin burns and eye damage.	[2][6]
Supplemental Hazard	EUH014: Reacts violently with water.	[2]
Precautionary Statements	P260, P280, P303+P361+P353, P304+P340, P305+P351+P338, P310, P405, P501	[2][9]

Understanding this mechanism is critical for the drug development professional. Uncontrolled hydrolysis during a reaction can not only destroy the desired product but also generate significant amounts of corrosive byproducts, leading to pressure buildup and potential reactor failure.

Safe Handling and Exposure Control Protocol

A self-validating safety protocol is one where every step is designed to mitigate a known, specific risk. The following workflow is designed for handling **5-Chloro-2-fluorobenzenesulfonyl chloride** in a research and development setting.

Experimental Workflow Diagram

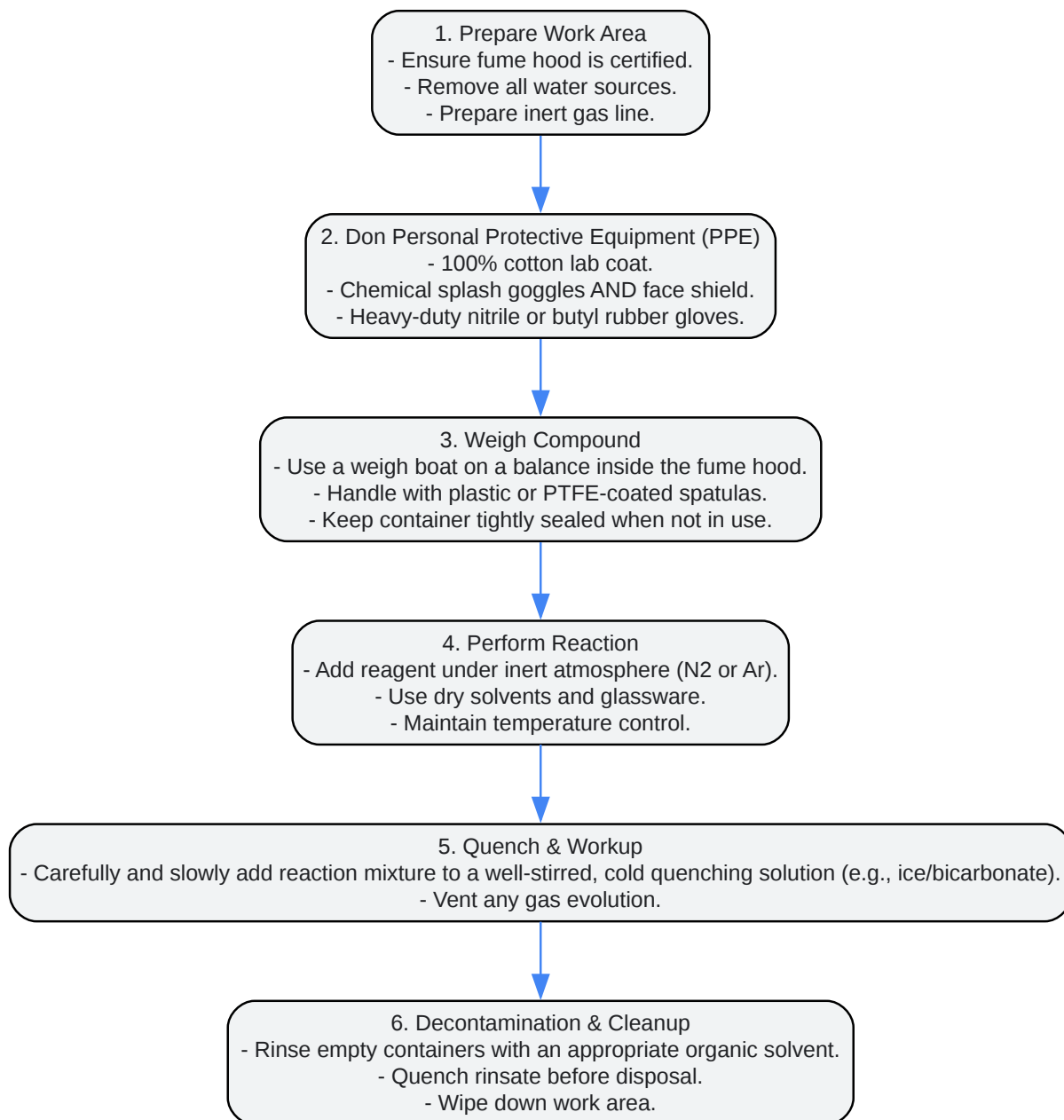


Diagram 1: Safe Handling Workflow

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Caption: Diagram 1: Step-by-step workflow for the safe laboratory handling of **5-Chloro-2-fluorobenzenesulfonyl chloride**.

Step-by-Step Methodology

- Preparation and Environment Control:
 - Causality: The compound's extreme moisture sensitivity necessitates a controlled environment.[3][6]
 - Protocol:
 1. Verify that the chemical fume hood has a valid certification.
 2. Remove all water, aqueous solutions, and unnecessary materials from the fume hood.
 3. Prepare a nitrogen or argon gas line for creating an inert atmosphere.
 4. Ensure a Class ABC or dry chemical fire extinguisher is accessible.[6]
 5. Locate the nearest safety shower and eyewash station.
- Personal Protective Equipment (PPE):
 - Causality: The H314 classification demands robust protection against skin and eye contact.[2][6] Standard PPE is insufficient.
 - Protocol:
 1. Body: Wear a 100% cotton lab coat, fully fastened. Synthetic blends can melt and adhere to skin during a chemical fire.
 2. Eyes/Face: Wear chemical splash goggles conforming to EN166 or NIOSH standards. Crucially, wear a full-face shield over the goggles.[2] The sulfonyl chloride can be a fine powder that can bypass goggles.
 3. Hands: Wear heavy-duty nitrile or butyl rubber gloves. Double-gloving is recommended. Inspect gloves for any signs of degradation or puncture before use.
 4. Respiratory: For weighing operations or where dust may be generated, a NIOSH-approved respirator with P3 (particulate) cartridges is required.[2]
- Handling and Storage:

- o Causality: Preventing inadvertent contact with moisture and other incompatible materials is paramount for safe storage and use.
- o Protocol:
 1. Store the container under an inert atmosphere (argon or nitrogen) at 2-8°C.[3][5]
 2. When weighing, perform the operation entirely within the fume hood. Use disposable weigh boats.
 3. Use only plastic, glass, or PTFE-coated spatulas. Metal spatulas can be corroded by the acidic byproducts.
 4. Keep the container tightly sealed at all times when not in use.

Emergency Procedures: A Decision-Based Approach

In the event of an exposure or spill, a clear, logical decision-making process is vital.

Emergency Response Decision Tree

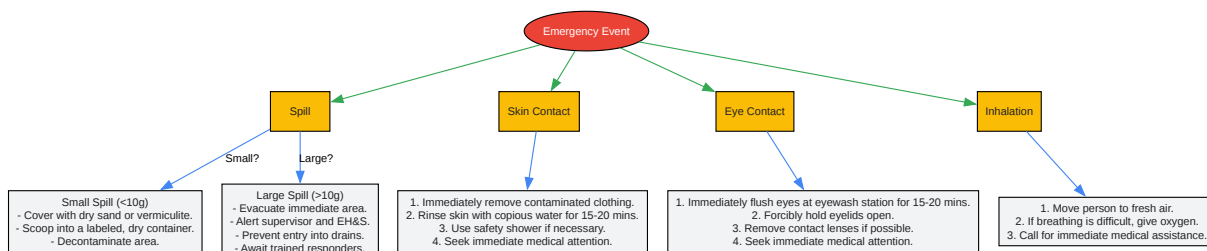


Diagram 2: Emergency Response Protocol

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